

Safe Disposal of 2-Thiophenemethanol: A Procedural Guide

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Compound of Interest

Compound Name: 2-Thiophenemethanol

Cat. No.: B153580

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential safety and logistical information for the proper disposal of **2-Thiophenemethanol** (CAS No. 636-72-6), a common laboratory chemical.

Key Safety and Hazard Information

2-Thiophenemethanol is classified as hazardous. It is harmful if swallowed, in contact with skin, or if inhaled.[1][2] It is also known to cause skin and serious eye irritation and may cause respiratory irritation.[1][2] Adherence to safety protocols is crucial when handling this substance.

Property	Value	Source
Molecular Formula	C5H6OS	[3]
Molecular Weight	114.17 g/mol	
Appearance	Light yellow liquid	
Boiling Point	206 - 207 °C (402.8 - 404.6 °F) @ 761 mmHg	
Flash Point	> 110 °C (> 230 °F)	
Density	1.205 g/mL at 25 °C	
Storage Temperature	2-8°C	
Hazard Classifications	Acute oral, dermal, and inhalation toxicity (Category 4), Skin and eye irritation (Category 2), Specific target organ toxicity (single exposure) - Respiratory system (Category 3)	

Experimental Protocols: Spill and Waste Management

Personal Protective Equipment (PPE): Before handling **2-Thiophenemethanol**, ensure the following PPE is worn:

- Eye/Face Protection: Tight-sealing safety goggles and a face shield.
- Hand Protection: Protective gloves.
- Skin and Body Protection: Wear suitable protective clothing.
- Respiratory Protection: Use a dust mask type N95 (US) or equivalent.

Spill Cleanup Procedure: In the event of a spill, follow these steps:

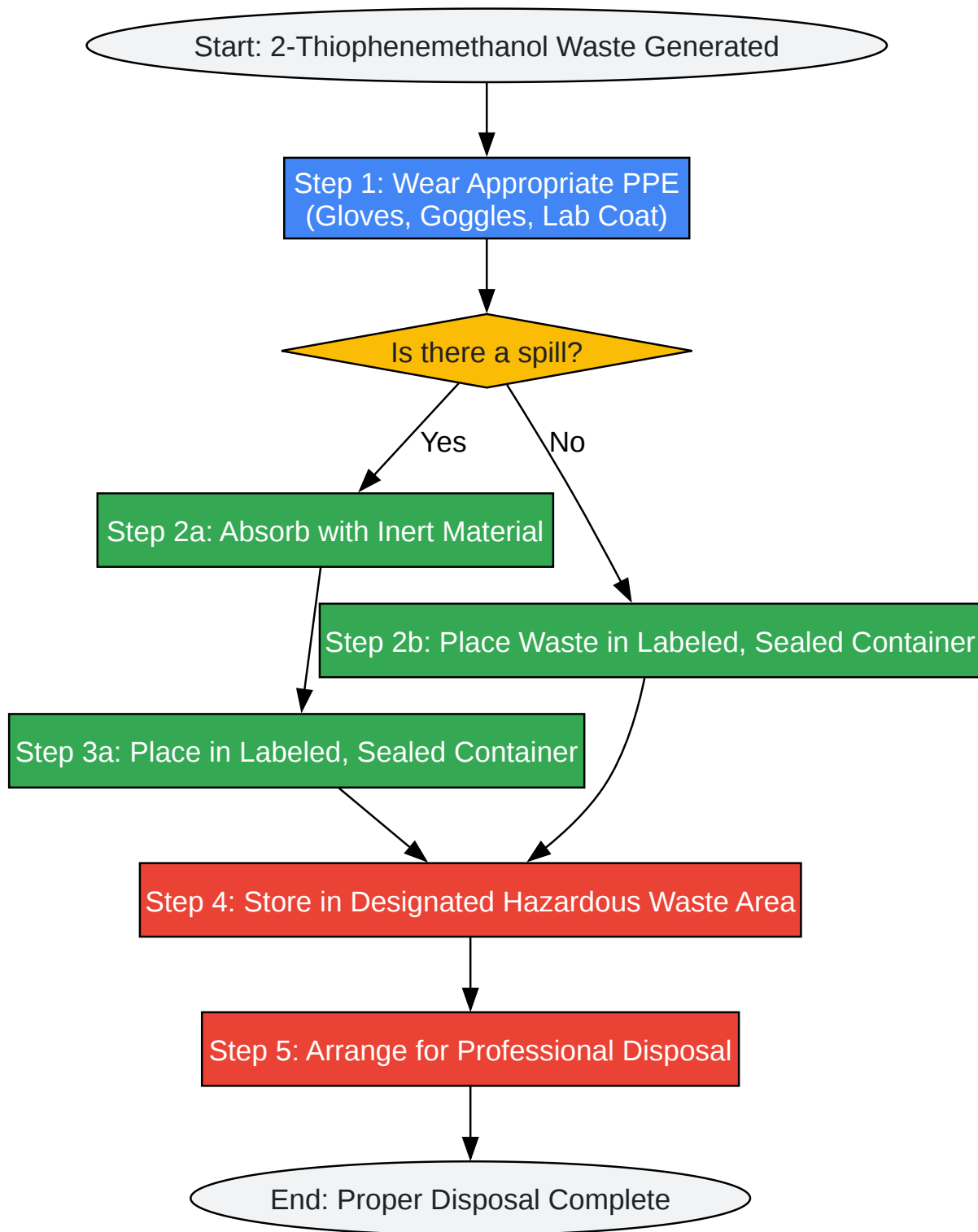
- Ensure Adequate Ventilation: Work in a well-ventilated area.
- Contain the Spill: Use an inert absorbent material to soak up the chemical.
- Collect Waste: Place the absorbed material into suitable, closed containers for disposal.

Waste Disposal Protocol: All chemical waste must be disposed of through an approved environmental management program.

- Containerize Waste: Place all **2-Thiophenemethanol** waste, including contaminated absorbent materials, into clearly labeled, sealed containers.
- Labeling: Ensure containers are properly labeled with the chemical name and any associated hazards.
- Contact Waste Disposal Service: Arrange for pickup and disposal by a licensed hazardous waste disposal company. Do not dispose of this chemical into the environment or down the drain.

Disposal Workflow

The following diagram illustrates the step-by-step process for the proper disposal of **2-Thiophenemethanol**.



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